

Unveiling the Potential: Solvent Dyeing Applications of Disperse Violet 8

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Compound of Interest

Compound Name: Disperse violet 8

Cat. No.: B15555341

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the solvent dyeing applications of C.I. **Disperse Violet 8**. It is intended for an audience of researchers, scientists, and professionals in drug development who may utilize this dye in various non-aqueous systems for coloring synthetic materials.

Disperse Violet 8, an anthraquinone dye, is recognized for its bright blue-purple hue and its suitability for coloring hydrophobic fibers. While traditionally applied from aqueous dispersions, its application in solvent-based systems offers advantages such as reduced water consumption, energy savings, and potentially faster dyeing kinetics.^[1] This dye is soluble in organic solvents like ethanol, acetone, and benzene, making it a candidate for non-aqueous dyeing processes.

Physicochemical and Fastness Properties

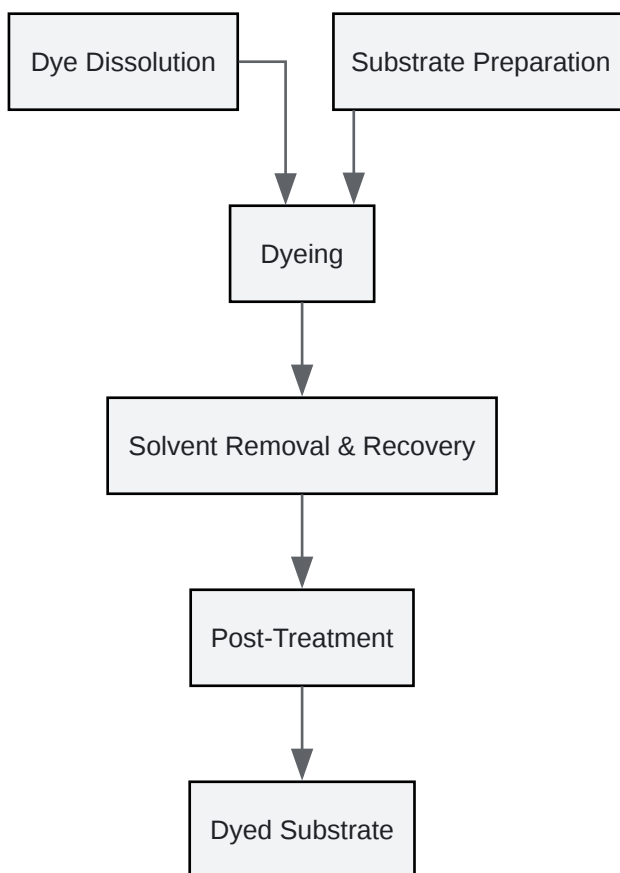
A summary of the key properties of **Disperse Violet 8** is presented below. This data is crucial for determining suitable solvent systems and predicting the performance of the dyed materials.

Property	Description	Reference
C.I. Name	Disperse Violet 8	
CAS Registry Number	82-33-7	
Molecular Structure	Anthraquinone	
Appearance	Dark blue powder	
Solubility	Soluble in ethanol, acetone, and benzene.	
Light Fastness	Grade 6 (ISO)	
Washing Fastness	Fading: Grade 4-5, Staining: Grade 4-5 (ISO)	
Perspiration Fastness	Fading: Grade 5, Staining: Grade 5 (ISO)	
Ironing Fastness	Fading: Grade 4-5, Staining: Grade 3-4 (ISO)	

Solvent Dyeing: Mechanism and Workflow

Solvent dyeing is a process where dyes are dissolved in an organic solvent, which then acts as the medium to transport the dye molecules into the fiber.^{[1][2]} This method is particularly effective for synthetic fibers like polyester, nylon, and acetate, which are hydrophobic in nature. ^{[1][3]} The mechanism involves the swelling of the fiber by the solvent, which facilitates the diffusion of the dissolved dye molecules into the polymer structure. Upon removal of the solvent, the dye is trapped within the fiber.

The general workflow for a solvent dyeing process is outlined in the diagram below.



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Caption: A generalized workflow for the solvent dyeing process.

Experimental Protocols

The following are representative protocols for the solvent dyeing of polyester fabric with **Disperse Violet 8**. These protocols are based on general principles of solvent dyeing, as specific documented procedures for **Disperse Violet 8** are not widely available. Optimization of these parameters is highly recommended for specific applications.

Protocol 1: High-Temperature Solvent Dyeing of Polyester

This protocol is suitable for achieving good dye penetration and fixation on polyester fibers.

Materials:

- **Disperse Violet 8**
- Polyester fabric (pre-cleaned)
- Perchloroethylene (or a similar chlorinated solvent)
- Heating and stirring apparatus
- Solvent recovery system

Procedure:

- **Dye Bath Preparation:** Prepare a dyeing solution by dissolving **Disperse Violet 8** in perchloroethylene. The concentration will depend on the desired shade depth (e.g., 1-5% on weight of fabric).
- **Dyeing:**
 - Immerse the polyester fabric in the dye bath at room temperature.
 - Gradually raise the temperature of the dye bath to 100-120°C.
 - Maintain this temperature for 30-60 minutes with continuous agitation to ensure even dyeing.
- **Cooling:** After the dyeing period, slowly cool the dye bath to room temperature.
- **Solvent Removal:** Remove the fabric from the dye bath and remove excess solvent by squeezing. The solvent from the dye bath and the removed excess should be collected for recovery.
- **Rinsing:** Rinse the dyed fabric with a suitable solvent (e.g., acetone) to remove any unfixed dye from the surface.[4]
- **Drying:** Dry the fabric in a well-ventilated area or an oven at a moderate temperature.

Protocol 2: Solvent-Assisted Dyeing of Polyester at Lower Temperatures

This method utilizes a co-solvent system, which may allow for dyeing at lower temperatures.

Materials:

- **Disperse Violet 8**
- Polyester fabric (pre-cleaned)
- Glycerol (main solvent)
- Dimethyl carbonate (co-solvent)
- Ethanol (for rinsing)
- Heating and stirring apparatus
- Solvent recovery system

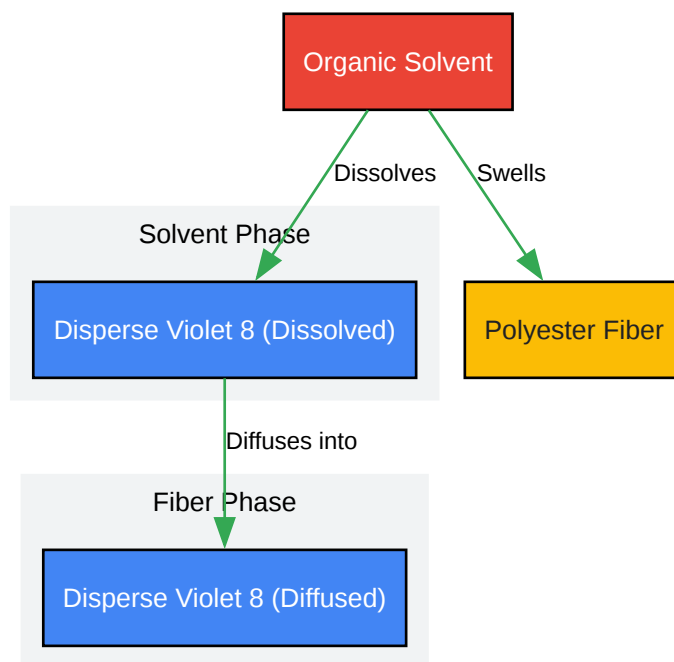
Procedure:

- Dye Bath Preparation:
 - Prepare a mixed solvent of glycerol and dimethyl carbonate.
 - Dissolve the required amount of **Disperse Violet 8** (e.g., 1-5% on weight of fabric) in the mixed solvent. Gentle heating (e.g., to 80°C) may be required to aid dissolution.
- Dyeing:
 - Introduce the polyester fabric into the dye bath at room temperature.
 - Increase the temperature to 100-160°C at a rate of approximately 2°C/min.
 - Hold the dyeing temperature for 30-120 minutes.
- Cooling and Rinsing:

- After dyeing, cool the bath.
- Clean the fabric first in an ethanol solution (e.g., 90-95% ethanol at 40-45°C for 10-15 minutes) to recover the dyeing solvent.
- A subsequent reduction cleaning may be performed if necessary, followed by a final rinse and drying.

Signaling Pathways and Interactions

The interaction between the disperse dye, solvent, and fiber is primarily a physical process governed by solubility and diffusion. The logical relationship can be visualized as follows:



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Caption: The mechanism of solvent dyeing with **Disperse Violet 8**.

Applications Beyond Textiles

Given its solubility in organic solvents, **Disperse Violet 8** also finds applications in the coloring of various plastics and resins. The process generally involves incorporating the dye into the

polymer melt, where it dissolves to form a solid solution. This makes it suitable for coloring materials such as polystyrene, acrylics, and other amorphous polymers.

In conclusion, **Disperse Violet 8** presents a viable option for solvent-based dyeing of synthetic materials, offering a water-free alternative to traditional dyeing methods. The provided protocols and data serve as a foundation for further research and development in this area.

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References

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